

# Technical Support Center: Best Practices for KP136

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## Compound of Interest

Compound Name: KP136

Cat. No.: B1673761

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Disclaimer: Initial searches for "**KP136**" identify this product code as Karndean Knight Tile Coastal Sawn Oak, a luxury vinyl flooring product. The following technical support guide has been developed based on this identification. The information is tailored for professionals handling and storing this material for future installation.

## Frequently Asked Questions (FAQs)

Q1: What is the primary concern for the long-term storage of **KP136** vinyl flooring?

A: The primary concerns for long-term storage are environmental conditions and physical handling. It is crucial to store the flooring in a dry, temperature-controlled indoor environment to prevent warping, discoloration, or damage to the material before installation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q2: What are the ideal temperature and humidity ranges for storing **KP136**?

A: For optimal long-term storage, **KP136** should be kept in an environment with a temperature between 65°F and 80°F (approximately 18°C to 27°C).[\[1\]](#)[\[4\]](#) The relative humidity should be maintained between 30% and 70%.[\[1\]](#)

Q3: How should cartons of **KP136** be physically stored?

A: Cartons of **KP136** must be stored on a dry, flat, and level surface to prevent any distortion of the planks.[\[1\]](#) It is critical that you DO NOT store the cartons on their edge.[\[1\]](#) The boxes

should be kept squarely positioned and fully supported. To avoid damage, do not double-stack pallets of flooring.[1]

Q4: Can **KP136** be stored in a garage or an unconditioned space?

A: Storing vinyl flooring in a garage is possible for short periods, but it is not recommended for long-term storage due to potential fluctuations in temperature and humidity.[2][3] Extreme heat can cause the planks to distort, while high humidity and moisture can damage the packaging and the product itself.[2][3] A climate-controlled room is the best option for long-term storage.[3]

Q5: Is an acclimatization period necessary for **KP136** before installation?

A: Yes, an acclimatization period is required, especially for commercial installations. The flooring materials should be removed from their packaging at least 48 hours prior to installation and allowed to condition in the room where they will be installed.[4] The room temperature must be kept between 18-27°C (65-80°F) during this period.[4]

## Quantitative Data Summary

The following table summarizes the technical specifications for the Karndean Knight Tile product line, which includes **KP136**.

Specification	Standard / Test Method	Result
Thickness	ASTM F386	2.0 mm
Wear Layer	ASTM F410	12 mil (0.3 mm)
Dimensional Stability	ISO 23999	Pass ( $\leq 0.25\%$ )
Slip Resistance	ASTM D2047	Pass
Reaction to Fire	ASTM E648-06	Class 1
Smoke Density	ASTM E662-06	Pass ( $< 450$ )
Staining Resistance	ASTM F925	Pass
Static Load	ASTM F970	Pass
Underfloor Heating Suitability	-	Suitable for use with systems up to 81°F (27°C)

Note: Data is compiled from various Karndean technical data sheets. For specific values for **KP136**, please refer to the official documentation.

## Protocols

### Protocol 1: Long-Term Storage of KP136

This protocol outlines the standard operating procedure for the safe and effective long-term storage of **KP136** vinyl flooring to ensure material integrity.

1.0 Objective: To maintain the physical and aesthetic properties of **KP136** flooring planks during prolonged storage.

2.0 Materials:

- Cartons of **KP136**
- Pallets or wooden blocks (optional, for elevating off concrete floors)[5]
- Climate-controlled storage room

3.0 Methodology:

- **Select Storage Location:** Choose a dry, indoor location with a stable climate. The temperature should be maintained between 65°F and 80°F (18°C - 27°C), and relative humidity between 30% and 70%.<sup>[1]</sup>
- **Prepare Storage Surface:** Ensure the storage surface is flat, level, and clean. For concrete floors, it is advisable to place the cartons on pallets or wooden blocks to prevent any potential moisture transfer.<sup>[5]</sup>
- **Stacking:** Lay the cartons of **KP136** flat. Never store them on their sides or ends.<sup>[1]</sup> Ensure the cartons are fully supported.
- **Stack Height:** Do not stack pallets. Refer to any specific product instructions for the maximum number of cartons that can be stacked on a single pallet.<sup>[1]</sup>
- **Protection:** Protect the stored cartons from physical damage from foot traffic or equipment.<sup>[1]</sup>
- **Inspection:** Periodically check the storage area to ensure that the environmental conditions remain within the specified ranges and that there is no damage to the packaging.

## Protocol 2: Pre-Installation Acclimatization

This protocol describes the necessary steps to acclimatize **KP136** flooring to the installation environment.

**1.0 Objective:** To allow the vinyl planks to reach thermal equilibrium with the installation environment, minimizing expansion or contraction post-installation.

**2.0 Materials:**

- Stored cartons of **KP136**
- Installation room

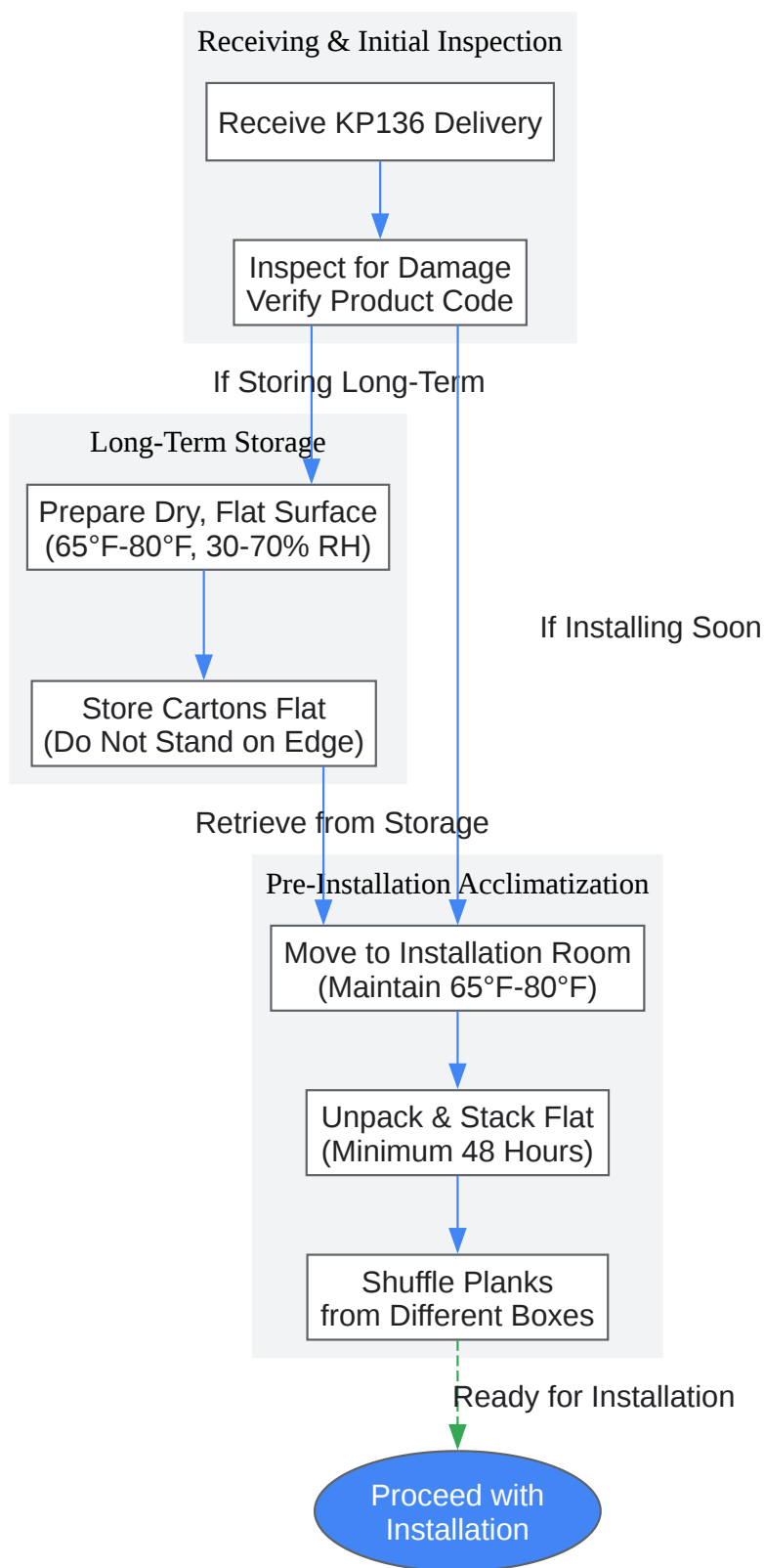
**3.0 Methodology:**

- **Room Conditioning:** For at least 72 hours prior to, during, and 72 hours after installation, maintain the installation room at a constant temperature between 65°F and 80°F (18°C - 27°C).<sup>[1]</sup>
- **Material Transfer:** Move the required number of **KP136** cartons into the installation room.
- **Unpacking and Stacking:** At least 48 hours before beginning the installation, remove the planks from their packaging.<sup>[4]</sup> The planks may be stacked, but they must be laid flat to allow for proper air circulation.<sup>[4]</sup>
- **Shuffling:** As the design on **KP136** can have variations, it is recommended to shuffle the planks from different boxes to ensure a balanced and natural look across the floor.<sup>[4]</sup>

- Verification: Before proceeding with installation, confirm that the room conditions have remained stable throughout the 48-hour acclimatization period.

## Visual Workflow Diagram

The following diagram illustrates the recommended workflow from receiving the **KP136** material through to the pre-installation phase.



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Caption: Workflow for **KP136** storage and pre-installation.

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